

Application Notes and Protocols for Lilopristone-Induced Menstruation in Research

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Compound of Interest

Compound Name: *Lilopristone*

Cat. No.: *B1675395*

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These application notes provide a comprehensive overview of the use of **Lilopristone** (ZK 98.734), a progesterone receptor antagonist, for the induction of menstruation in non-human primate research models. The following sections detail the mechanism of action, summarize key quantitative data, and provide detailed experimental protocols for its application in a research setting.

Introduction

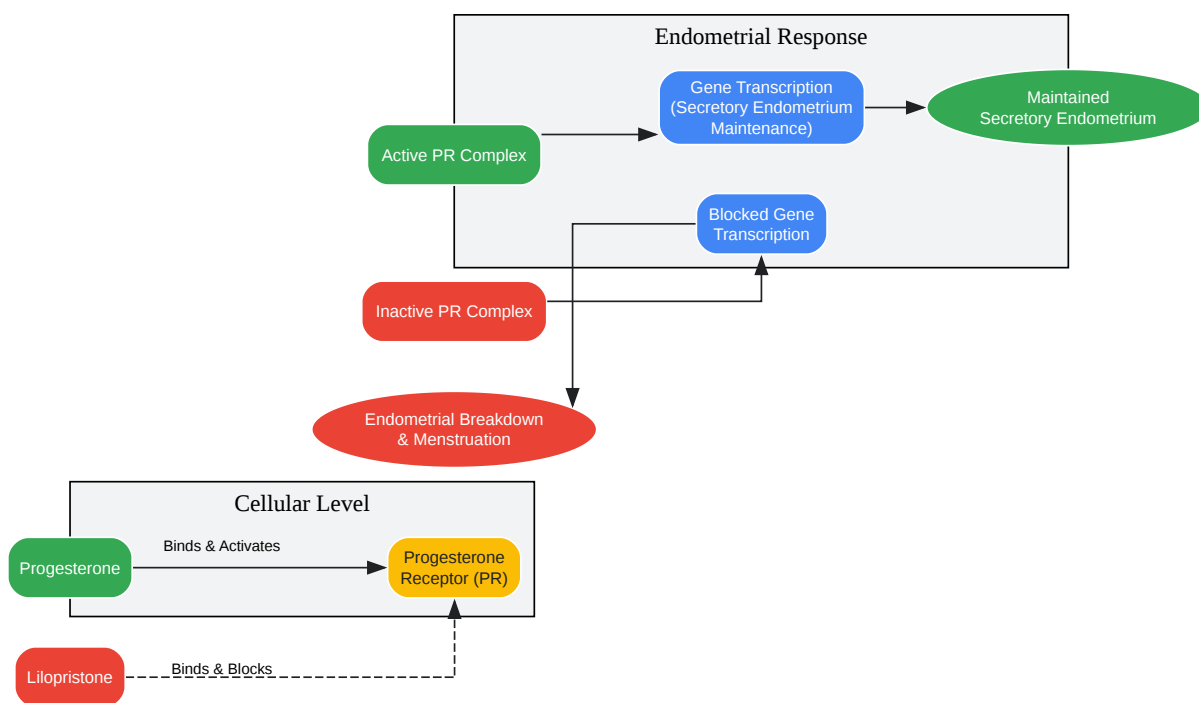
Lilopristone is a potent progesterone antagonist that has been investigated for its potential in fertility regulation, including the induction of menstruation.^{[1][2]} By blocking the progesterone receptor, **Lilopristone** effectively simulates the natural decline in progesterone that precedes menstruation, leading to the breakdown and shedding of the endometrial lining. Its targeted action makes it a valuable tool for studying the endocrinology of the menstrual cycle and for the development of novel contraceptive and therapeutic agents.

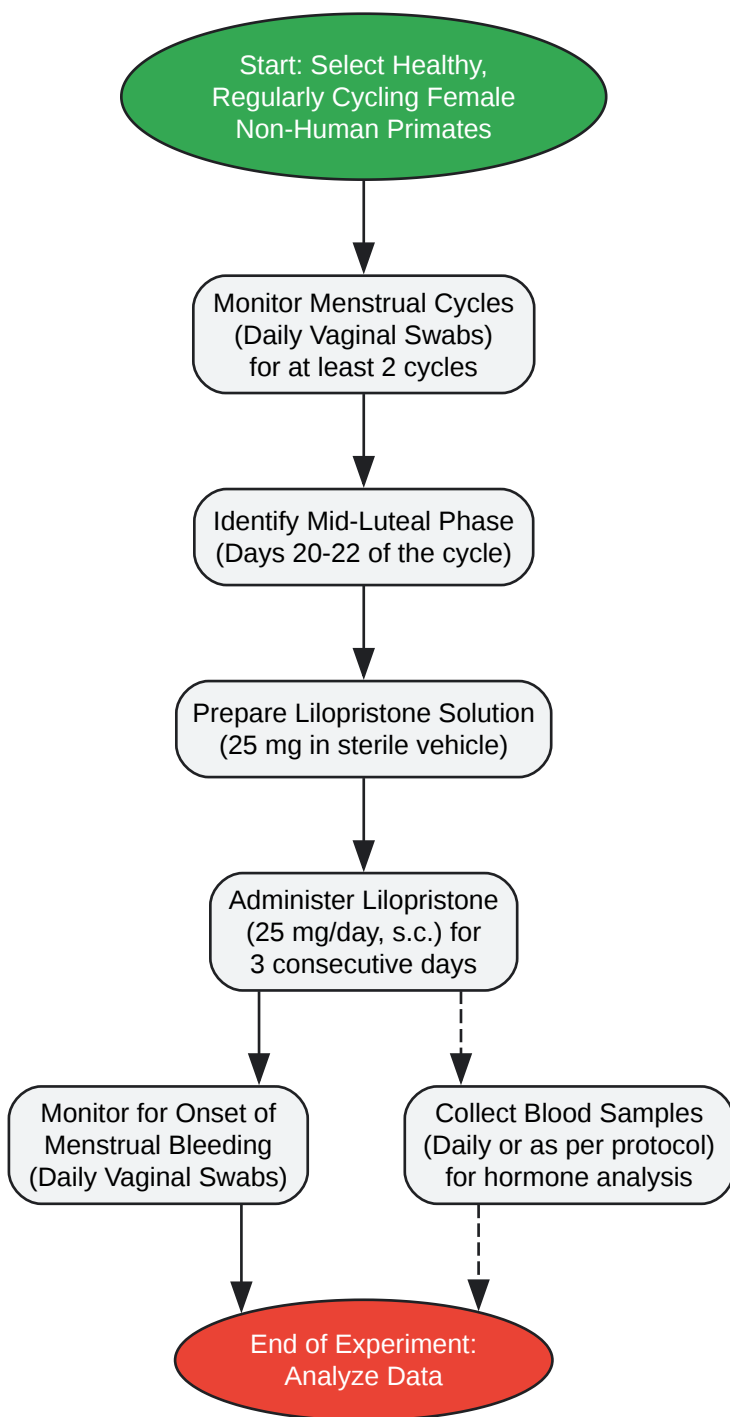
Mechanism of Action

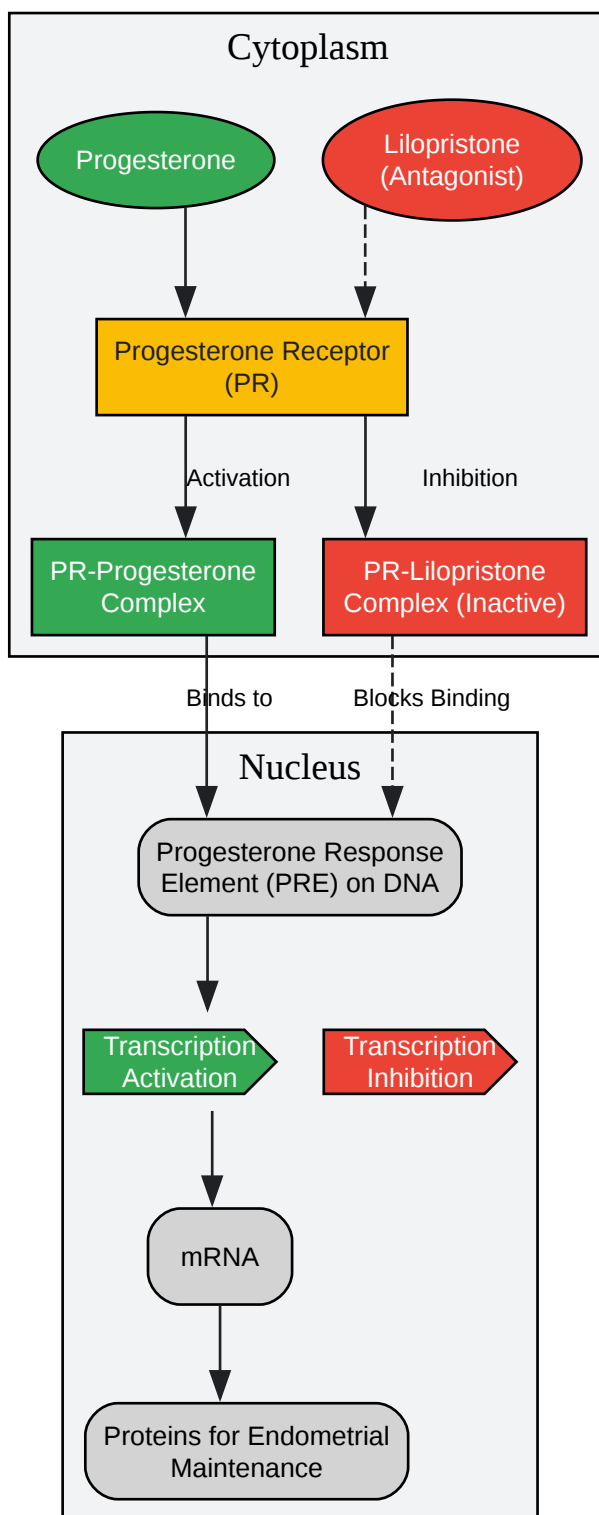
Lilopristone exerts its effects by competitively binding to the progesterone receptor (PR) in target tissues, including the endometrium, hypothalamus, and pituitary gland.^[1] Progesterone is essential for the maintenance of the secretory endometrium during the luteal phase of the menstrual cycle. By blocking the PR, **Lilopristone** prevents the downstream signaling cascade

initiated by progesterone. This leads to a withdrawal of progesterone's supportive effects on the endometrium, resulting in endometrial breakdown and bleeding, thus inducing menstruation.[1]

The primary mechanism involves the blockade of progesterone action at the endometrial level. However, studies in bonnet monkeys suggest that **Lilopristone** may also decrease the bioavailability of progesterone, potentially through effects on gonadotropin release.[1]







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References

- 1. Effects of progesterone antagonist, lilepristone (ZK 98.734), on induction of menstruation, inhibition of nidation, and termination of pregnancy in bonnet monkeys - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Progesterone antagonist lilepristone: a potent abortifacient in the common marmoset - PubMed [pubmed.ncbi.nlm.nih.gov]
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